

ML345: A Dual-Function Modulator of Cellular Inflammatory and Metabolic Pathways

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ML345
CAS No.: 1632125-79-1
Cat. No.: B15615858

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

ML345 has emerged as a molecule of significant interest within the scientific community, demonstrating a unique dual-inhibitory function in critical cellular pathways. Initially identified as a potent and selective inhibitor of the Insulin-Degrading Enzyme (IDE), subsequent research has revealed its capacity to also potently and selectively inhibit the NOD-like receptor pyrin domain-containing protein 3 (NLRP3) inflammasome. This technical guide provides a comprehensive overview of the function of **ML345** in cells, its mechanisms of action, and detailed experimental protocols for its study. The information is intended to serve as a valuable resource for researchers in the fields of inflammation, metabolic disease, and drug development.

Introduction

ML345 is a small molecule that has been characterized as an inhibitor of two distinct and vital cellular proteins: the Insulin-Degrading Enzyme (IDE) and the NLRP3 inflammasome.^{[1][2]} Its ability to modulate both metabolic and inflammatory pathways makes it a valuable tool for

investigating the intricate connections between these processes and a potential lead compound for therapeutic development in a range of diseases, including type 2 diabetes, Alzheimer's disease, and inflammatory disorders.[2][3]

Core Functions and Mechanisms of Action

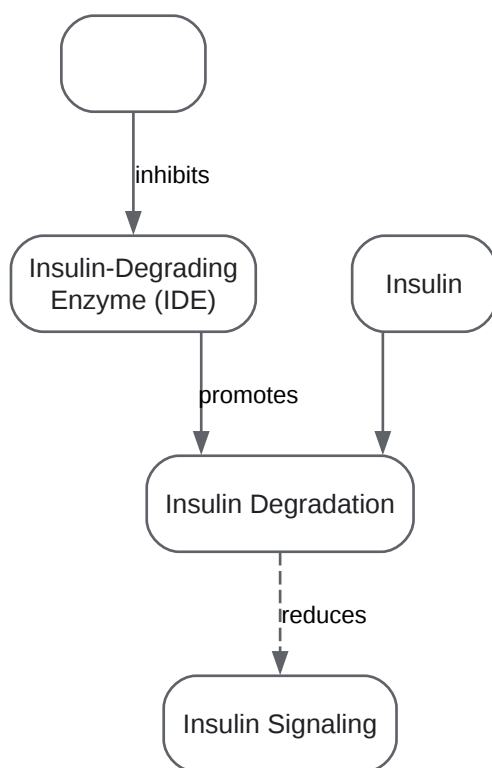
ML345 exhibits a dual-inhibitory profile, targeting both IDE and the NLRP3 inflammasome through distinct molecular interactions.

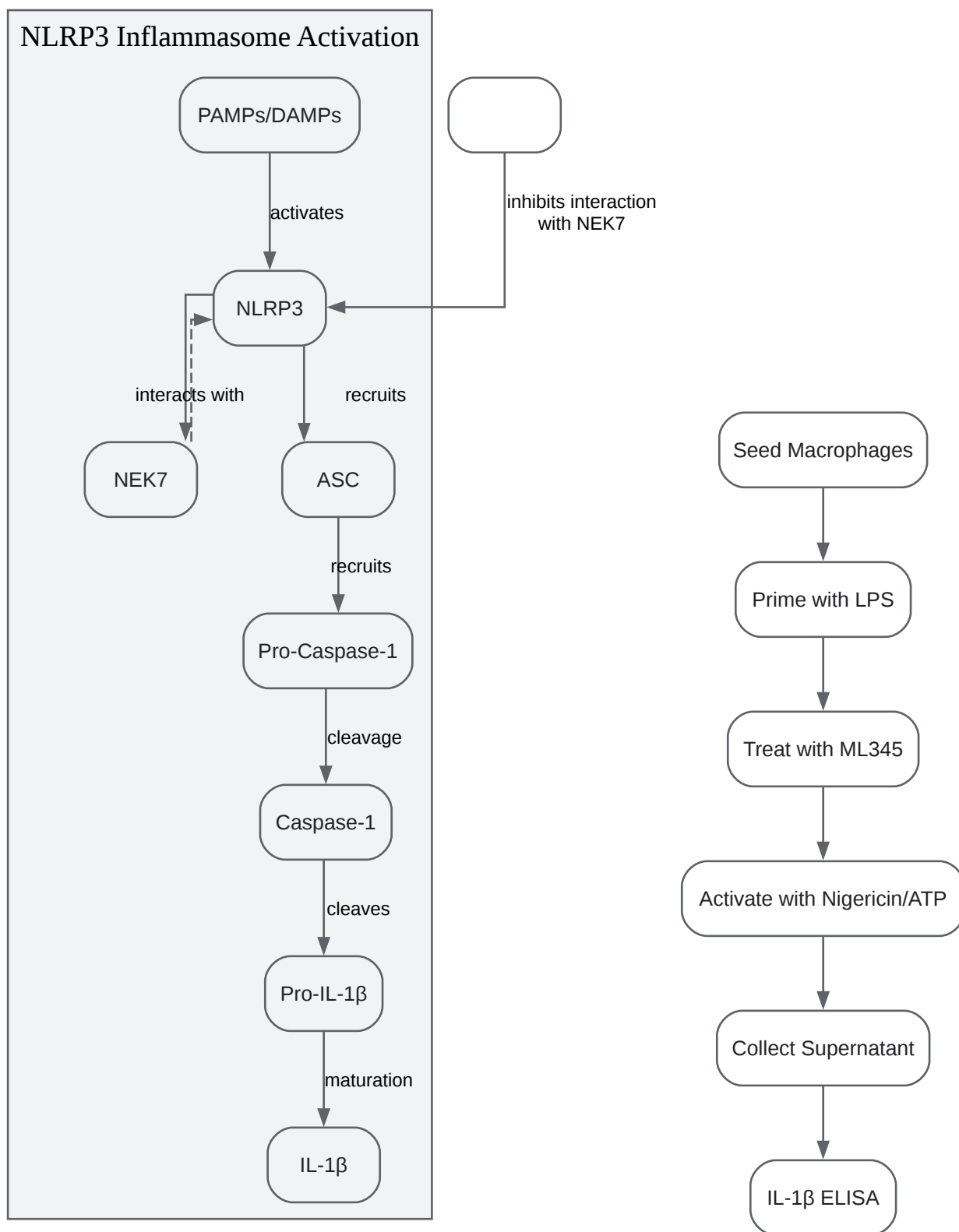
Inhibition of Insulin-Degrading Enzyme (IDE)

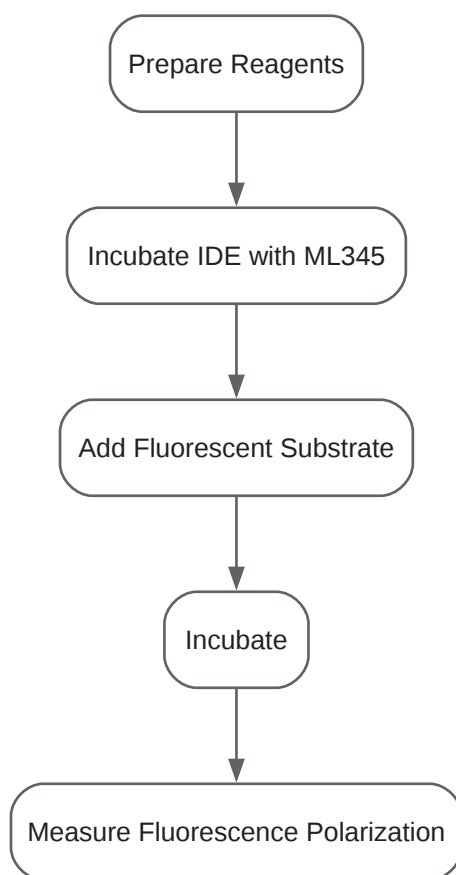
ML345 was first identified as a potent and selective inhibitor of IDE, a zinc-metalloprotease responsible for the degradation of insulin and other bioactive peptides.[2]

Mechanism of Action: **ML345** targets a specific cysteine residue, Cys819, within the IDE protein.[2] This interaction is crucial for its inhibitory effect.

Signaling Pathway: By inhibiting IDE, **ML345** prevents the degradation of insulin, thereby potentiating insulin signaling. This can lead to downstream effects such as increased glucose uptake and altered metabolic regulation.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. Screening NLRP3 drug candidates in clinical development: lessons from existing and emerging technologies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. rsc.org \[rsc.org\]](#)
- To cite this document: BenchChem. [ML345: A Dual-Function Modulator of Cellular Inflammatory and Metabolic Pathways]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b15615858/docs#ml345-a-dual-function-modulator-of-cellular-inflammatory-and-metabolic-pathways\]](https://www.benchchem.com/product/b15615858/docs#ml345-a-dual-function-modulator-of-cellular-inflammatory-and-metabolic-pathways)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)